

(S)-pentadec-1-yn-4-ol safety data sheet and handling precautions

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Compound of Interest

Compound Name: (S)-pentadec-1-yn-4-ol

Cat. No.: B15062023

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(S)-Pentadec-1-yn-4-ol: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The chemical, physical, and toxicological properties of **(S)-pentadec-1-yn-4-ol** have not been thoroughly investigated. This guide is based on the limited information available and should be used with caution. A comprehensive risk assessment should be conducted before handling this compound.

Introduction

(S)-pentadec-1-yn-4-ol is a chiral secondary alcohol containing a terminal alkyne group. Its specific biological activities and potential applications are not yet well-documented in publicly available literature. This technical guide consolidates the available safety data, handling precautions, and physical and chemical properties to provide a foundational resource for researchers. Due to the limited experimental data, extreme caution is advised when working with this compound.

Safety and Hazard Information

According to the Safety Data Sheet (SDS) provided by Sigma-Aldrich, **(S)-pentadec-1-yn-4-ol** is not classified as a hazardous substance or mixture. However, this is based on a lack of comprehensive data, and the compound should be handled as if it were potentially hazardous.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
Eye Contact	Rinse out with plenty of water.
Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.

Fire-Fighting Measures

Aspect	Precaution
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.
Specific Hazards	Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.

Handling and Storage

Aspect	Precaution
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.
Storage	Keep the container tightly closed in a dry and well-ventilated place.

Physical and Chemical Properties

The available physical and chemical data for **(S)-pentadec-1-yn-4-ol** is a mix of experimental data from the SDS and computed data from PubChem.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₈ O	PubChem (Computed)
Molecular Weight	224.38 g/mol	PubChem (Computed)
Boiling Point	268-269 °C (514-516 °F)	Sigma-Aldrich SDS (Experimental)
Melting Point	-4 °C (25 °F)	Sigma-Aldrich SDS (Experimental)
Density	0.775 g/cm ³ at 25 °C (77 °F)	Sigma-Aldrich SDS (Experimental)
XLogP3-AA	5.8	PubChem (Computed)
Hydrogen Bond Donor Count	1	PubChem (Computed)
Hydrogen Bond Acceptor Count	1	PubChem (Computed)
Rotatable Bond Count	11	PubChem (Computed)

Experimental Protocols

No detailed experimental protocols for the synthesis, handling, or biological assessment of **(S)-pentadec-1-yn-4-ol** were found in the public domain. Researchers should develop their own protocols based on standard laboratory procedures for handling novel, uncharacterized chemicals, incorporating a thorough risk assessment.

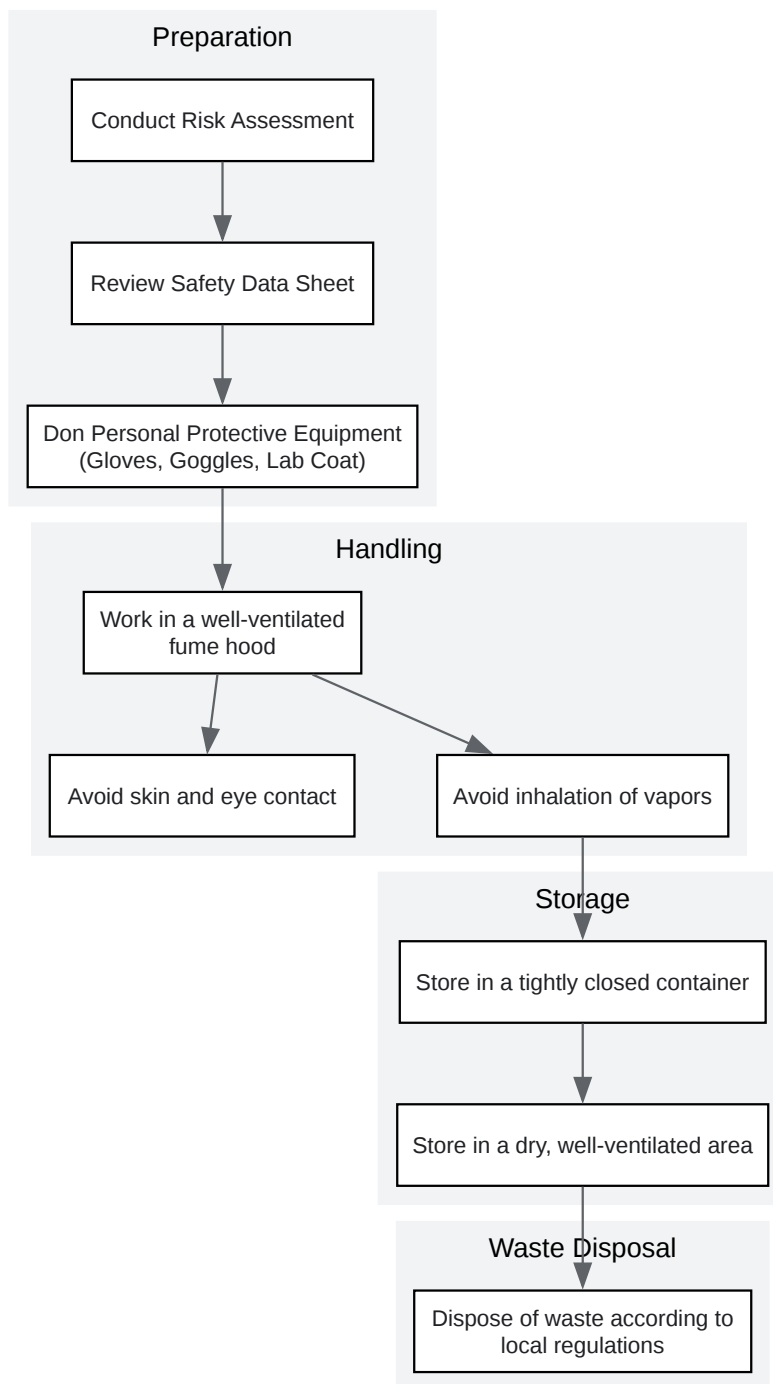
Biological Activity and Signaling Pathways

There is no information available in the reviewed sources regarding the biological activity or associated signaling pathways of **(S)-pentadec-1-yn-4-ol**.

Safe Handling Workflow

The following diagram outlines a general workflow for the safe handling of **(S)-pentadec-1-yn-4-ol** in a laboratory setting, based on the precautions outlined in the Safety Data Sheet.

General Safe Handling Workflow for (S)-Pentadec-1-yn-4-ol

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Caption: General workflow for safely handling **(S)-pentadec-1-yn-4-ol** in a laboratory.

Conclusion

(S)-pentadec-1-yn-4-ol is a compound with limited available safety and experimental data. Researchers and drug development professionals must exercise extreme caution, adhering to stringent safety protocols when handling this substance. The information provided in this guide should be considered a starting point, and it is imperative to conduct a thorough risk assessment and consult institutional safety guidelines before commencing any work with this chemical. Further research is needed to fully characterize its physical, chemical, and toxicological properties.

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